

Literature review of Solvent Black 34 research

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Compound of Interest

Compound Name: Solvent black 34

Cat. No.: B599347

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In-Depth Technical Guide to Solvent Black 34

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the available scientific and technical literature on C.I. **Solvent Black 34** (CAS No. 32517-36-5). It covers the synthesis, chemical and physical properties, and common applications of this metal-complex azo dye. Detailed experimental protocols for its synthesis and characterization are provided, based on established methods for analogous compounds, alongside a summary of its known quantitative data.

Core Concepts and Chemical Identity

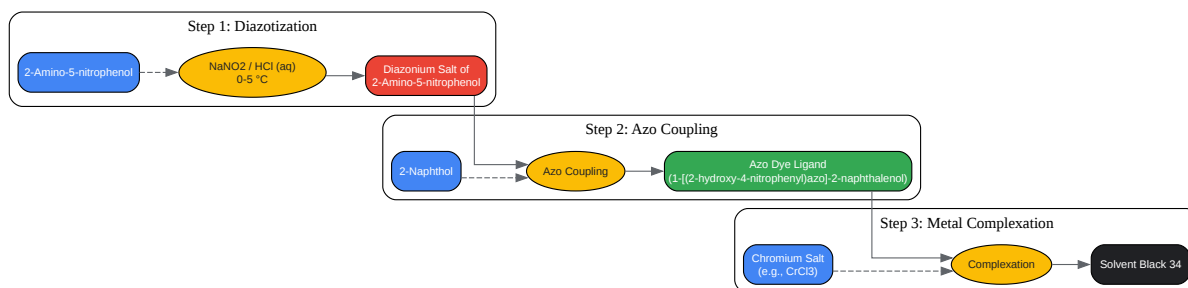
Solvent Black 34, also known by trade names such as Zapon Fast Black B and Permalex Black BG, is a monoazo metal-complex dye.^{[1][2]} Its chemical structure consists of a chromium atom complexed with two molecules of an azo dye ligand. The ligand is formed by the diazotization of 2-amino-5-nitrophenol and subsequent coupling with 2-naphthol.^[2] The chemical name for **Solvent Black 34** is Chromate(1-), bis[1-[(2-hydroxy-4-nitrophenyl)azo]-2-naphthalenolate(2-)]-.^[3]

Table 1: Chemical Identification of **Solvent Black 34**

Identifier	Value
C.I. Name	Solvent Black 34
C.I. Number	12195
CAS Number	32517-36-5
Chemical Formula	$C_{32}H_{18}CrN_6O_8^-$
Molecular Weight	674.52 g/mol
Chemical Class	Monoazo Metal Complex
Appearance	Bluish-black powder

Synthesis of Solvent Black 34

The synthesis of **Solvent Black 34** is a multi-step process that involves the formation of an azo dye ligand followed by complexation with a chromium salt. The overall workflow is depicted in the diagram below.



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Caption: Synthesis workflow for **Solvent Black 34**.

Experimental Protocol for Synthesis

While a specific, detailed protocol for the industrial synthesis of **Solvent Black 34** is proprietary, the following procedure is based on established methods for the synthesis of analogous chromium-complex azo dyes.^[4]

Materials:

- 2-Amino-5-nitrophenol
- Sodium nitrite (NaNO_2)
- Concentrated hydrochloric acid (HCl)
- 2-Naphthol (β -Naphthol)
- Sodium hydroxide (NaOH)
- Chromium(III) chloride (CrCl_3)
- Ethanol
- Deionized water

Procedure:

Step 1: Diazotization of 2-Amino-5-nitrophenol

- Dissolve a specific molar equivalent of 2-amino-5-nitrophenol in dilute hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath with constant stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite, maintaining the temperature below 5 °C.
- Continue stirring for 30 minutes after the addition is complete to ensure the full formation of the diazonium salt. The completion of the reaction can be checked with starch-iodide paper.

Step 2: Azo Coupling

- In a separate vessel, dissolve an equimolar amount of 2-naphthol in an aqueous sodium hydroxide solution.
- Cool the alkaline 2-naphthol solution to 0-5 °C in an ice bath.
- Slowly add the cold diazonium salt solution to the cold 2-naphthol solution with vigorous stirring.
- Maintain the temperature at 0-5 °C and a basic pH to facilitate the coupling reaction.
- After the addition is complete, continue stirring for 1-2 hours to ensure the completion of the coupling reaction.
- The resulting azo dye ligand will precipitate out of the solution.
- Filter the precipitate, wash it with cold water until the filtrate is neutral, and dry it in an oven at a low temperature.

Step 3: Metal Complexation

- Suspend the dried azo dye ligand in a suitable solvent, such as ethanol.
- Add an aqueous solution of a chromium salt (e.g., chromium(III) chloride) in a 2:1 molar ratio of ligand to chromium.
- Reflux the mixture for several hours. The reaction progress can be monitored by thin-layer chromatography.
- After the reaction is complete, cool the mixture and filter the resulting **Solvent Black 34** precipitate.
- Wash the product with ethanol and then with water to remove any unreacted starting materials and inorganic salts.
- Dry the final product in a vacuum oven.

Physicochemical Properties

Solvent Black 34 is a bluish-black powder with good solubility in a range of organic solvents and excellent stability to heat and light.[5]

Table 2: Physical and Chemical Properties of **Solvent Black 34**

Property	Value	Reference
Appearance	Bluish-black powder	[6]
Heat Resistance	160 °C	[6]
Light Fastness (1-8 scale)	7.0	[6]
Acid Resistance (1-5 scale)	5	[6]
Alkali Resistance (1-5 scale)	4-5	[6]

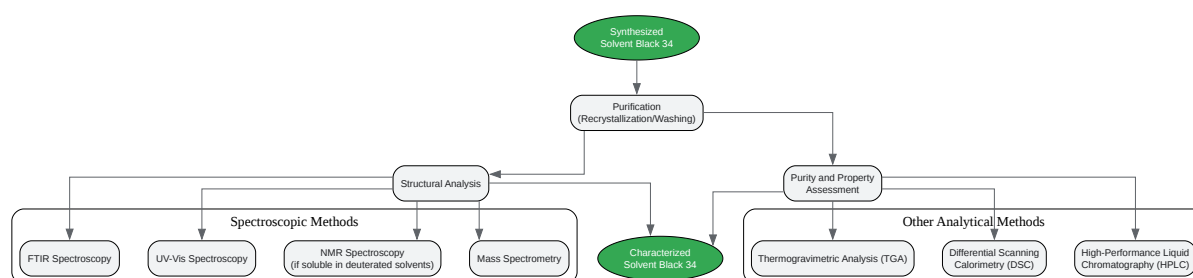
Table 3: Solubility of **Solvent Black 34** in Various Solvents

Solvent	Solubility (g/L)
Ethanol	50
N-Propanol	50
Butyl Cellosolve	450
Methyl Ethyl Ketone (MEK)	200
Cyclohexanone	200
Ethyl Acetate	-
Toluene	150
Xylene	-

Note: Solubility data is compiled from various sources and may vary depending on the specific grade and purity of the dye and the temperature.

Analytical Characterization

The characterization of **Solvent Black 34** involves various analytical techniques to confirm its structure and purity. The expected analytical workflow is presented below.



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Caption: Analytical workflow for the characterization of **Solvent Black 34**.

Experimental Protocols for Characterization

Detailed experimental data for the spectroscopic analysis of **Solvent Black 34** is not readily available in the public domain. The following are generalized protocols for the analytical techniques that would be employed for its characterization.

UV-Visible (UV-Vis) Spectroscopy:

- Objective: To determine the maximum absorption wavelength (λ_{max}) in the visible region.
- Procedure:

- Prepare a dilute solution of **Solvent Black 34** in a suitable solvent (e.g., ethanol).
- Record the absorption spectrum over a range of 300-800 nm using a UV-Vis spectrophotometer.
- The wavelength at which the highest absorbance is recorded is the λ_{max} . For a black dye, a broad absorption across the visible spectrum is expected.

Fourier-Transform Infrared (FTIR) Spectroscopy:

- Objective: To identify the functional groups present in the molecule.
- Procedure:
 - Prepare a KBr pellet containing a small amount of the solid **Solvent Black 34** sample.
 - Record the FTIR spectrum from 4000 to 400 cm^{-1} .
 - Characteristic peaks to be observed include:
 - Broad -OH stretching (around 3400 cm^{-1})
 - Aromatic C-H stretching (around 3050 cm^{-1})
 - N=N stretching of the azo group (around 1450-1500 cm^{-1})
 - C=C stretching of the aromatic rings (around 1600 cm^{-1})
 - N-O stretching of the nitro group (around 1530 and 1350 cm^{-1})
 - Cr-O and Cr-N stretching in the far-IR region.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Objective: To elucidate the detailed molecular structure.
- Procedure:

- Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d₆). Due to the paramagnetic nature of Cr(III), obtaining a well-resolved NMR spectrum can be challenging.
- Acquire ¹H and ¹³C NMR spectra.
- The spectra would be expected to show signals corresponding to the protons and carbons of the naphthalenol and nitrophenyl rings.

Applications

Solvent Black 34 is a versatile dye with numerous industrial applications due to its excellent solubility in organic solvents and strong, stable color.^[5] Its primary uses include:

- Wood Stains and Coatings: It provides a deep black color for staining and finishing wood products.^[5]
- Printing Inks: Used in the formulation of various printing inks.
- Leather Finishing: Applied in the dyeing and finishing of leather goods.
- Plastics and Resins: Employed as a colorant for various plastics and resins.
- Aluminum Foil and Metal Coatings: Used for coloring aluminum foils and in metal coatings.^[5]

Safety and Handling

According to safety data sheets, **Solvent Black 34** is a stable compound under normal conditions. It is important to handle the powder in a well-ventilated area and to use appropriate personal protective equipment, including gloves and safety glasses, to avoid skin and eye contact. It is not classified as a hazardous substance, but it may cause irritation. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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